

# In-Depth Technical Guide: Hydrolysis Rate of Poliglecaprone Under Physiological Conditions

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## Compound of Interest

Compound Name: Poliglecaprone

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## Introduction

**Poliglecaprone 25** (PGCL), a synthetic absorbable monofilament suture material, is a copolymer of glycolide and  $\epsilon$ -caprolactone. Marketed under trade names such as Monocryl™, it is widely utilized in soft tissue approximation and ligation. The predictable hydrolysis of **poliglecaprone 25** under physiological conditions is critical to its clinical efficacy, ensuring that the suture retains adequate tensile strength during the critical wound healing period before being absorbed by the body. This guide provides a comprehensive overview of the hydrolysis rate of **poliglecaprone 25**, detailing the degradation kinetics, experimental methodologies for its assessment, and the underlying chemical mechanisms.

## Hydrolytic Degradation Profile

The degradation of **poliglecaprone 25** occurs via hydrolysis of its ester linkages, leading to a progressive loss of tensile strength and mass. This process is influenced by various factors including the local pH and enzymatic activity.<sup>[1]</sup> The complete absorption of **poliglecaprone 25** is generally observed between 90 and 120 days.<sup>[2][3]</sup>

## Data Presentation: In Vitro Degradation

The following tables summarize the quantitative data on the in vitro degradation of **poliglecaprone 25** sutures under simulated physiological conditions (typically in phosphate-

buffered saline (PBS) at 37°C, pH 7.4).

Table 1: Tensile Strength Retention of **Poliglecaprone 25** (4-0 Gauge) in vitro

| Time Point | Remaining Tensile Strength (%)    | Reference |
|------------|-----------------------------------|-----------|
| Day 7      | 56.2%                             | [2]       |
| Day 10     | 71.4% (for a similar PGCL suture) | [2]       |
| Day 14     | ~20-30%                           | [3]       |

Note: Data is compiled from multiple sources and may show slight variations based on specific experimental conditions.

Table 2: Tensile Strength of **Poliglecaprone 25** (5-0 Gauge) in vitro

| Time Point       | Tensile Strength (N)           | Reference |
|------------------|--------------------------------|-----------|
| Day 0 (Baseline) | > PGA and PG                   | [2]       |
| Day 3            | Highest among PGA, PG, and PGC | [2]       |
| Day 7            | Maintained highest strength    | [2]       |
| Day 10           | Similar to PGA and PG          | [2]       |
| Day 14           | Negligible strength            | [2]       |

PGA: Polyglycolic Acid, PG: Polyglactin 910, PGC: **Poliglecaprone 25**

Table 3: Mass Loss of **Poliglecaprone 25** in vitro

While specific mass loss data for **poliglecaprone 25** alone is not readily available in tabular format from the reviewed literature, the degradation process is described as beginning with a loss of tensile strength followed by a loss of mass. Complete absorption occurs by 90-120

days.[3] Studies on related copolymers show that significant weight loss occurs after an initial period of molecular weight reduction.[4]

## Experimental Protocols

The in vitro degradation of **poliglecaprone 25** is typically evaluated following standardized methods, such as those outlined in ASTM F1635.[5]

### Standard Protocol for In Vitro Hydrolytic Degradation Testing

This protocol is based on the principles of ASTM F1635 for hydrolytically degradable polymers.

#### 1. Materials and Reagents:

- **Poliglecaprone 25** sutures (sterilized as for clinical use)
- Phosphate-Buffered Saline (PBS), pH 7.4
- Incubator maintained at  $37^{\circ}\text{C} \pm 1^{\circ}\text{C}$
- Sterile containers
- Tensile testing machine (e.g., Instron)
- Gel Permeation Chromatography (GPC) system for molecular weight analysis
- Analytical balance (precision  $\pm 0.1\%$  of sample weight)
- Drying oven or vacuum desiccator

#### 2. Sample Preparation:

- Cut suture samples to a predetermined length.
- A minimum of three samples should be prepared for each time point and test.[5]
- Measure and record the initial mass of each sample.

### 3. Degradation Procedure:

- Place each suture sample in a sterile container with a sufficient volume of PBS (a ratio of at least 100:1 PBS to sample mass is recommended to maintain pH).[\[5\]](#)
- Incubate the containers at 37°C.
- The PBS solution should be changed periodically (e.g., weekly) to ensure a constant pH.[\[5\]](#)

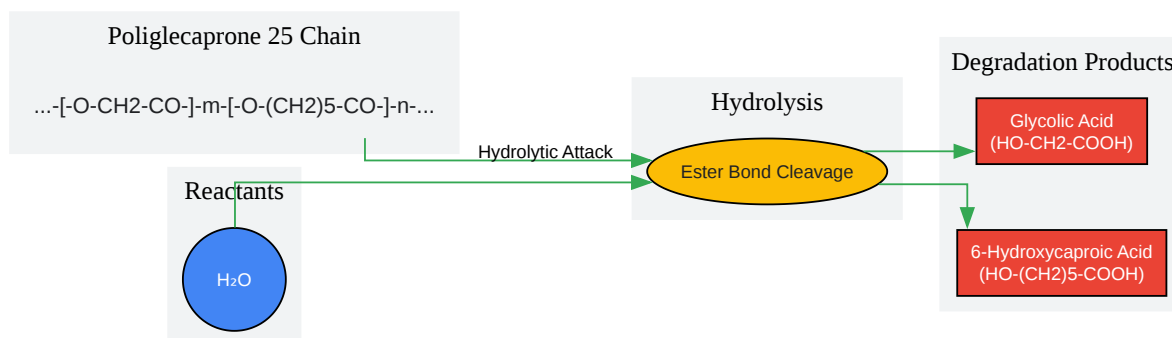
### 4. Sample Analysis at Predetermined Time Points (e.g., 0, 7, 14, 21, 28, 56, 90 days):

- Tensile Strength Measurement:
  - Remove the samples from the PBS.
  - Conduct tensile testing according to standard methods (e.g., ASTM D638).[\[5\]](#)
  - Record the breaking force.
- Mass Loss Measurement:
  - Rinse the samples with deionized water to remove residual salts.
  - Dry the samples to a constant weight in a vacuum desiccator or oven at a low temperature to avoid further degradation.[\[5\]](#)
  - Measure and record the final mass.
  - Calculate the percentage of mass loss.
- Molecular Weight Analysis:
  - Dissolve the dried samples in a suitable solvent (e.g., hexafluoroisopropanol).
  - Determine the number-average molecular weight ( $M_n$ ) and weight-average molecular weight ( $M_w$ ) using GPC.

## Mandatory Visualizations

## Hydrolysis Pathway of Poliglecaprone 25

The hydrolysis of **poliglecaprone 25** involves the cleavage of the ester bonds in both the glycolide and caprolactone monomer units.

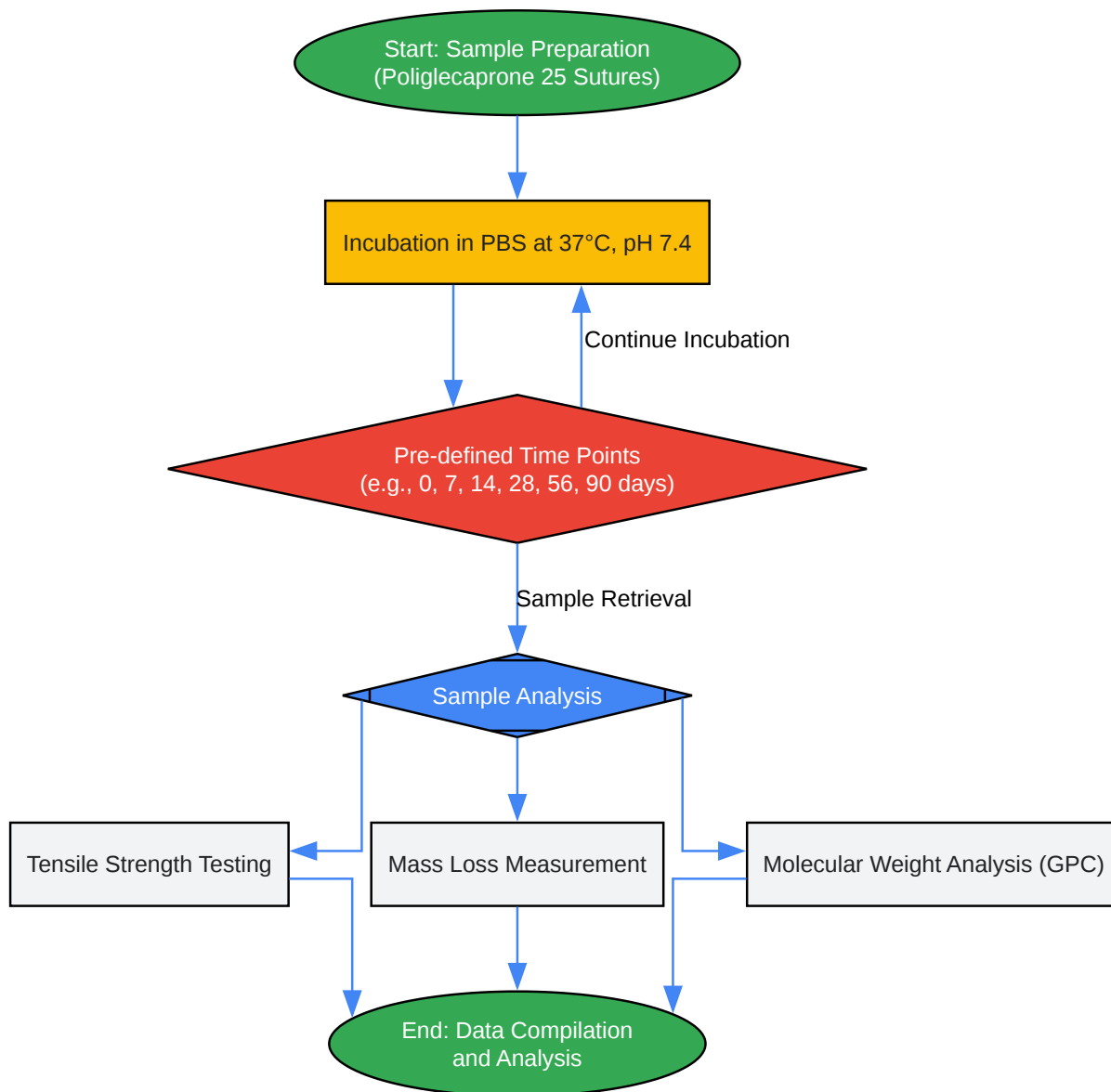


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Caption: Hydrolysis mechanism of **poliglecaprone 25** copolymer.

## Experimental Workflow for In Vitro Degradation Study

The following diagram illustrates a typical workflow for an in vitro degradation study of **poliglecaprone 25**.



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Caption: Workflow for in vitro degradation assessment.

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## References

- 1. The Degradation of Absorbable Surgical Threads in Body Fluids: Insights from Infrared Spectroscopy Studies - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Evaluation of tensile strength of surgical synthetic absorbable suture materials: an in vitro study - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Poliglecaprone 25 Sutures | Absorbable Monofilament Sutures | RTMED [surgical-sutures.com]
- 4. pubs.acs.org [pubs.acs.org]
- 5. polymersolutions.com [polymersolutions.com]
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